

# Technical Safety & Handling Guide: 2-Chloroethyl Thiocyanate

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 2-Chloroethyl thiocyanate

CAS No.: 928-57-4

Cat. No.: B1593762

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CAS No: 928-57-4 | Formula:  $C_3H_4ClNS$  | Synonyms: Thiocyanic acid 2-chloroethyl ester, 2-Chloroethyl rhodanide[1][2][3]

## Executive Summary & Chemical Identity

**2-Chloroethyl thiocyanate** is a bifunctional alkylating agent used primarily as an intermediate in the synthesis of pharmaceuticals (specifically thiazoline derivatives and heterocycles) and agrochemicals.[2] Its structure features two distinct electrophilic sites: the primary alkyl chloride and the thiocyanate carbon.[2]

This duality grants it high synthetic utility but necessitates a Biosafety Level 2 (BSL-2) equivalent handling protocol due to its potential for direct DNA alkylation and metabolic release of toxic thiocyanate/cyanide species.[1][2]

## Core Chemical Data

Property	Value	Relevance to Safety
CAS Number	928-57-4	Unique identifier (Do not confuse with 2-Chloroethyl acetate).[1][2][3][4]
Molecular Weight	121.59 g/mol	Heavy vapor; settles in low areas.[1]
Boiling Point	198–203°C	Low volatility at RT, but hazardous aerosols can form. [1]
Density	1.284 g/cm <sup>3</sup>	Sinks in water; difficult to extract from aqueous spills.[1]
Solubility	Low (Water), High (Organics)	Lipophilic; rapidly penetrates skin barriers.

## Hazard Profiling & Mechanism of Toxicity

Unlike simple inorganic thiocyanates, **2-Chloroethyl thiocyanate** combines the systemic toxicity of the thiocyanate moiety with the contact toxicity of an alkylating mustard-like pharmacophore.[1][2]

## GHS Classification (H-Codes)[1][2]

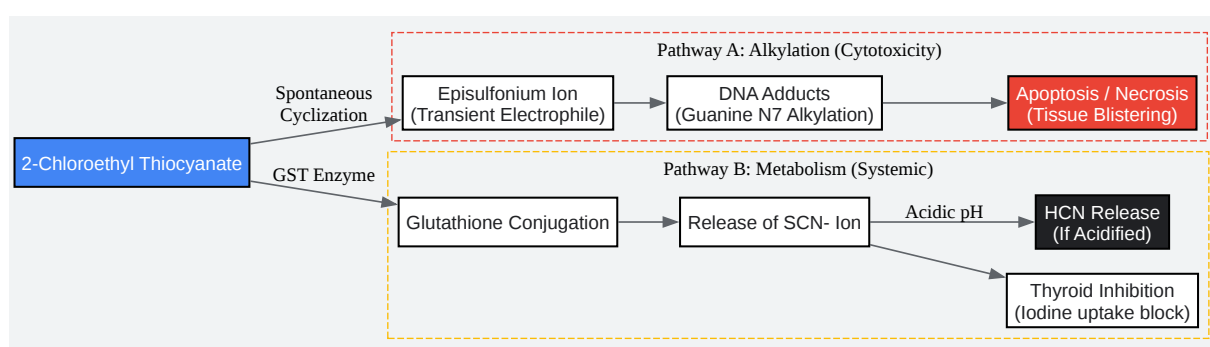
- H301: Toxic if swallowed.[3]
- H311: Toxic in contact with skin.[3]
- H331: Toxic if inhaled.[3]
- H315/H319: Causes skin and serious eye irritation.[3][5]
- EUH032: Contact with acids liberates very toxic gas (HCN/HSCN).

## Toxicological Mechanism

The compound operates via two parallel toxicity pathways:[2]

- Direct Alkylation (Vesicant Action): The 2-chloroethyl group can cyclize to form a transient episulfonium ion (analogous to sulfur mustard), which alkylates DNA (guanine N7 position) and proteins, leading to cell death and blistering.
- Metabolic Release: Enzymatic cleavage or hydrolysis releases the thiocyanate ion ( ).<sup>[1][2]</sup> While less toxic than cyanide, high systemic loads interfere with thyroid iodine uptake and can cause confusion, psychosis, and ataxia.

## Visualization: Toxicity Pathways



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Figure 1: Dual mechanism of toxicity showing direct alkylation (red) and metabolic interference (yellow).<sup>[1][2]</sup>

## Risk Mitigation & Engineering Controls

Directive: Treat as a potent alkylator. Standard nitrile gloves are insufficient for prolonged contact.

## Personal Protective Equipment (PPE) Matrix

Component	Recommendation	Rationale
Gloves	Double-gloving: Laminate film (Silver Shield) inner + Nitrile outer.[1][2]	Alkyl chlorides can permeate standard nitrile in <15 mins.
Respiratory	Full-face respirator with OV/AG (Organic Vapor/Acid Gas) cartridges.[1]	Prevents inhalation of vapors and potential HCN evolution.
Body	Tyvek® lab coat or chemical-resistant apron.[1][2]	Prevents skin absorption via clothing wicking.[1]
Eyes	Chemical splash goggles (Indirect vent).[1]	Vapors are lachrymatory and irritating.

## Storage & Stability[1][2]

- Temperature: Store at 2–8°C (Refrigerated).
- Incompatibility: Segregate from strong oxidizers, acids (risk of HCN), and bases (risk of rapid hydrolysis/polymerization).
- Atmosphere: Store under inert gas (Argon/Nitrogen) to prevent moisture-induced hydrolysis. [1]

## Emergency Response Protocols

Self-Validating Step: Before handling, verify the location of the Calcium Gluconate (if HF is not involved, verify Thiosulfate availability) and Diphoterine® or standard saline eyewash.[2]

## Accidental Release (Spill) Workflow

Do NOT use water initially. Water may hydrolyze the compound, releasing acidic byproducts.

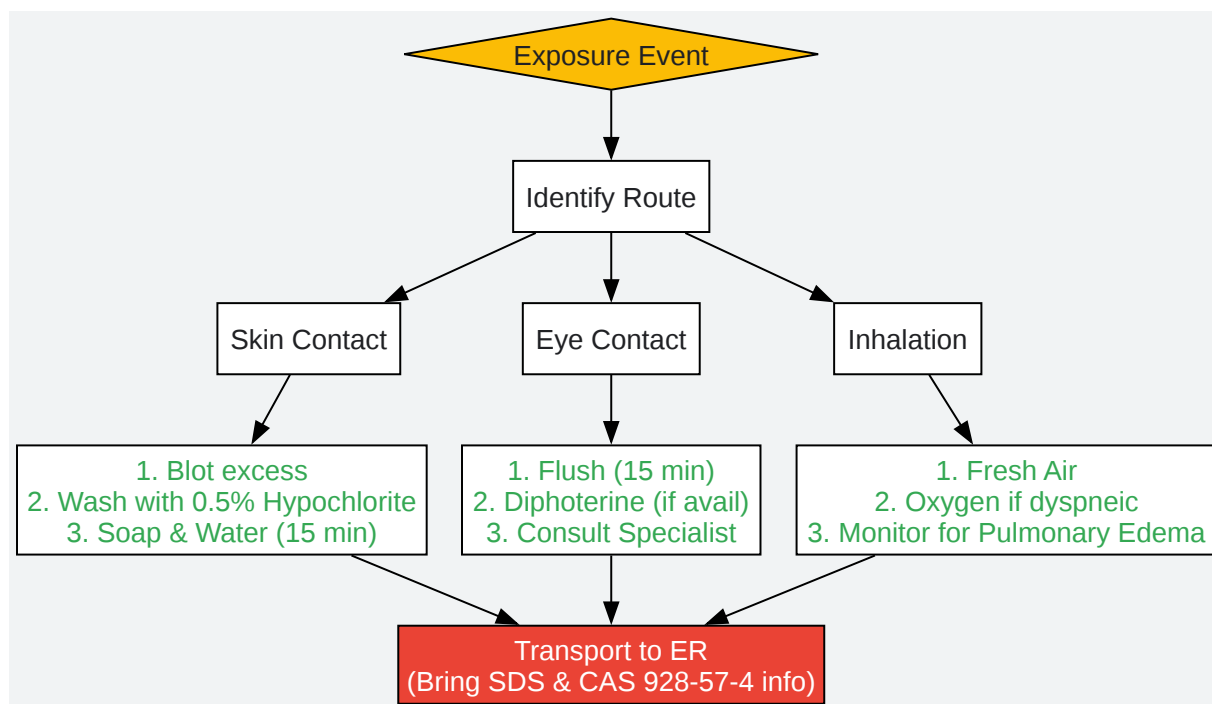
- Evacuate: Clear the immediate area (10-meter radius).
- Isolate: Don full PPE (Silver Shield gloves + Respirator).

- Absorb: Use a non-combustible absorbent (Vermiculite or chemically treated pads).
- Neutralize: Treat the waste with a solution of 10% Sodium Thiosulfate (converts alkyl halides to less toxic salts) mixed with dilute alkali (Sodium Carbonate) to maintain pH > 8.
- Disposal: Seal in a hazardous waste container labeled "Toxic Organic - Sulfur Containing".

## Exposure First Aid[2]

- Skin Contact: Immediately wash with 0.5% Sodium Hypochlorite (bleach) solution followed by copious soap and water. The hypochlorite oxidizes the sulfur moiety, reducing alkylating potential.
- Eye Contact: Flush for 15 minutes. If available, use Diphoterine®. Seek ophthalmologist support immediately.
- Ingestion: Do NOT induce vomiting. Administer activated charcoal if conscious. Transport to ER with SDS.

## Emergency Logic Diagram



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Figure 2: Triage and response logic for acute exposure events.[1][2]

## Synthesis & Reaction Monitoring Context

For researchers utilizing this compound in drug development (e.g., synthesis of thiazolines or fusing heterocycles):

- Reaction Monitoring: Do not rely solely on TLC/UV. Use LC-MS to monitor the disappearance of the alkyl chloride peak (ratio).[2]
- Quenching: Reactions involving this intermediate should be quenched with aqueous Sodium Thiosulfate before extraction to scavenge unreacted alkylating agent.

- Waste: Aqueous layers from extractions will contain thiocyanate ions ( ).<sup>[1]</sup> Do not mix with acid waste streams (risk of HCN generation).

## References

- PubChem. (2025).<sup>[3]</sup> **2-Chloroethyl thiocyanate** (CID 70231) - Compound Summary.<sup>[1][2]</sup> National Library of Medicine. [[Link](#)]
- European Chemicals Agency (ECHA). (2025).<sup>[3]</sup> Substance Information: **2-Chloroethyl thiocyanate** (EC 213-177-6).<sup>[1][2][3][4]</sup> ECHA C&L Inventory.<sup>[3]</sup> [[Link](#)]
- National Institutes of Health (NIH). (2022). Thiocyanate toxicity: a teaching case. PubMed. [[Link](#)]

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## Sources

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